

Application Notes and Protocols for Benzyl Isovalerate as a Fragrance Ingredient

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl isovalerate

Cat. No.: B091237

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl isovalerate (CAS No. 103-38-8) is a synthetic aroma chemical widely used in the fragrance and flavor industry.[1] It is an ester of benzyl alcohol and isovaleric acid, characterized by a powerful, fruity aroma reminiscent of apples and pineapples.[2][3] Its versatility and favorable stability profile make it a valuable ingredient in a wide range of formulations, including perfumes, cosmetics, and personal care products.[1][4] These application notes provide a comprehensive overview of the technical data, safety protocols, and experimental procedures relevant to the use of **benzyl isovalerate** in research and product development.

Physicochemical and Olfactory Properties

A thorough understanding of the physicochemical and olfactory properties of **benzyl isovalerate** is essential for its effective application in formulations.

Table 1: Physicochemical Properties of **Benzyl Isovalerate**

Property	Value	Reference(s)
Chemical Name	Benzyl 3-methylbutanoate	[5]
Synonyms	Benzyl isopentanoate, Phenylmethyl isovalerate	[5]
CAS Number	103-38-8	[6]
FEMA Number	2152	[6]
Molecular Formula	C12H16O2	[1]
Molecular Weight	192.25 g/mol	[5]
Appearance	Colorless to pale yellow clear liquid	[7]
Boiling Point	245-246 °C at 760 mmHg	[7]
Density	0.982 - 0.990 g/mL at 25 °C	[7]
Refractive Index	1.483 - 1.489 at 20 °C	[7]
Vapor Pressure	0.017 - 0.0294 mmHg at 25 °C	[7]
Solubility	Soluble in alcohol and fixed oils; Insoluble in water and glycerin	[7]
logP (o/w)	3.260	[7]

Table 2: Olfactory Profile of **Benzyl Isovalerate**

Olfactory Attribute	Description	Reference(s)
Odor Type	Fruity	[3]
Odor Description	Sweet, fruity with notes of apple and pineapple, and herbal undertones.	[3][7]
Odor Strength	Medium	[7]
Substantivity on Smelling Strip	> 160 hours	[3]
Recommended Use Level in Fragrance Concentrate	Up to 8.0%	[7]

Safety and Regulatory Information

The safe use of **benzyl isovalerate** in consumer products is well-established, supported by toxicological data and adherence to industry guidelines.

Table 3: Toxicological Data for **Benzyl Isovalerate**

Endpoint	Species	Route	Value	Reference(s)
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg	[7]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 5000 mg/kg	[7]
Skin Irritation/Sensitization	Human	Dermal	No irritation or sensitization observed at 4% in solution.	[7]

Regulatory Status:

- IFRA: **Benzyl isovalerate** is subject to the standards set by the International Fragrance Association (IFRA). Formulators must adhere to the specific concentration limits outlined in the most current IFRA Standards for various product categories.

- RIFM: The Research Institute for Fragrance Materials (RIFM) is conducting a comprehensive safety assessment of benzyl isovoterate.[8] RIFM's safety assessments provide the scientific foundation for the IFRA Standards.[9]
- FDA: **Benzyl isovalerate** is listed by the U.S. Food and Drug Administration (FDA) as a synthetic flavoring substance permitted for direct addition to food for human consumption (21 CFR 172.515).[5]
- JECFA: The Joint FAO/WHO Expert Committee on Food Additives has concluded that benzyl isovoterate presents "no safety concern at current levels of intake when used as a flavouring agent."

Experimental Protocols

Detailed and standardized protocols are critical for the accurate assessment of fragrance ingredients. The following sections provide methodologies for key experiments.

Stability Testing in a Cosmetic Emulsion (Oil-in-Water Cream)

Objective: To evaluate the physicochemical stability of **benzyl isovalerate** in a representative cosmetic formulation under accelerated and real-time conditions.

Protocol:

- Formulation Preparation:
 - Prepare a base oil-in-water (O/W) cream formulation without any fragrance.
 - Incorporate **benzyl isovalerate** into the base formulation at a pre-determined concentration (e.g., 0.5% w/w). Ensure uniform dispersion.
 - Package the samples in the intended final packaging (e.g., glass jars with appropriate seals).
- Storage Conditions:
 - Store samples under the following conditions:

- Accelerated: 40°C ± 2°C / 75% RH ± 5% RH
- Real-Time: 25°C ± 2°C / 60% RH ± 5% RH
- Freeze-Thaw Cycling: -10°C for 24 hours, then 25°C for 24 hours (repeat for 3 cycles).
- Evaluation Time Points:
 - Accelerated: 0, 1, 2, and 3 months.
 - Real-Time: 0, 3, 6, 12, and 24 months.
 - Freeze-Thaw: After each cycle.
- Parameters to Evaluate:
 - Physical Properties: Appearance, color, phase separation, and viscosity.
 - Chemical Properties: pH of the emulsion and concentration of **benzyl isovalerate** (using a validated analytical method such as Gas Chromatography-Mass Spectrometry, GC-MS).
 - Olfactory Properties: Odor profile assessed by a trained sensory panel.

Data Presentation: Results should be tabulated, showing the changes in each parameter over time and under different storage conditions.

Skin Sensitization Potential Assessment

The potential for a fragrance ingredient to induce skin sensitization is a critical safety endpoint. The following are standard in vivo and human test methods.

Objective: To determine the skin sensitization potential of **benzyl isovalerate** by measuring lymphocyte proliferation in the draining lymph nodes of mice.

Protocol (based on OECD TG 429):

- Animals: Use female CBA/J mice, 8-12 weeks old.

- **Test Substance Preparation:** Prepare a minimum of three concentrations of **benzyl isovalerate** in a suitable vehicle (e.g., acetone:olive oil, 4:1). A concurrent positive control (e.g., hexyl cinnamic aldehyde) and a vehicle control group are required.
- **Application:** Apply 25 µL of the test substance, positive control, or vehicle to the dorsal surface of each ear of the mice for three consecutive days.
- **Proliferation Measurement:** Five days after the first application, inject the mice intravenously with 3H-methyl thymidine.
- **Sample Collection and Processing:** Five hours after the injection, sacrifice the animals and excise the draining auricular lymph nodes. Prepare single-cell suspensions of lymph node cells.
- **Data Analysis:** Measure the incorporation of 3H-methyl thymidine using a β -scintillation counter. Calculate the Stimulation Index (SI) by dividing the mean proliferation in each treatment group by the mean proliferation in the vehicle control group. An SI of ≥ 3 is considered a positive result.

Objective: To determine the potential of **benzyl isovalerate** to induce contact sensitization in human subjects.

Protocol (based on RIFM standard HRIPT):[\[8\]](#)[\[10\]](#)

- **Study Population:** Recruit a panel of healthy human volunteers (typically around 100) with no known history of skin diseases.
- **Induction Phase:**
 - Apply a patch containing **benzyl isovalerate** at a specified concentration in a suitable vehicle (e.g., 75% diethyl phthalate/25% ethanol) to the same site on the back of each subject.[\[10\]](#)
 - The patch is worn for 24 hours and then removed. After a 24-hour rest period, a new patch is applied to the same site.[\[10\]](#)
 - This procedure is repeated for a total of nine applications over a three-week period.[\[10\]](#)

- Skin reactions are scored by a trained evaluator before each new patch application.
- Rest Period: A two-week non-treatment period follows the induction phase.[\[10\]](#)
- Challenge Phase:
 - Apply a challenge patch with the same test material to a naive site on the back.[\[10\]](#)
 - The patch is worn for 24 hours.
 - The challenge site is evaluated for signs of an allergic reaction at 48 and 72 hours after patch application.
- Interpretation: A reaction at the challenge site that is greater than any irritation observed during the induction phase is indicative of sensitization.

Olfactory Performance Evaluation

Objective: To measure the longevity of the odor of benzyl isovoterate on a standard smelling strip.

Protocol:

- Preparation: Dip a standard paper smelling strip into undiluted benzyl isovoterate to a depth of 1 cm.
- Evaluation:
 - A panel of trained sensory analysts evaluates the odor of the strip immediately after dipping ($t=0$) and at regular intervals (e.g., 1, 4, 8, 24, 48, 72, 96, 120, 144, 168 hours).
 - The evaluation should be conducted in a well-ventilated, odor-free environment.
 - The intensity of the odor is rated on a defined scale (e.g., a 0-5 scale where 0 = no odor and 5 = very strong odor).
- Data Analysis: The substantivity is reported as the time at which the odor is no longer readily perceptible by the majority of the panel.

Objective: To characterize the specific odor notes of benzyl isovoterate as it elutes from a gas chromatograph.

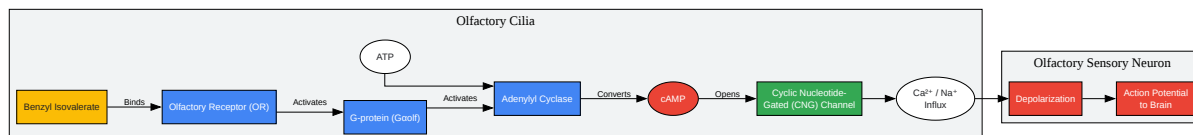
Protocol:

- Instrumentation: Use a gas chromatograph equipped with a column suitable for fragrance analysis (e.g., a non-polar or mid-polar column). The column effluent is split between a chemical detector (e.g., a Flame Ionization Detector or Mass Spectrometer) and a heated sniffing port.^[10]
- Sample Preparation: Prepare a dilute solution of benzyl isovoterate in a suitable solvent (e.g., ethanol).
- Analysis:
 - Inject the sample into the GC.
 - A trained sensory analyst (assessor) sniffs the effluent from the sniffing port throughout the chromatographic run.
 - The assessor records the time, duration, and a description of any odors detected.
- Data Interpretation: The resulting "aromagram" is correlated with the chromatogram from the chemical detector to identify the specific odor characteristics of the benzyl isovoterate peak.

Visualizations

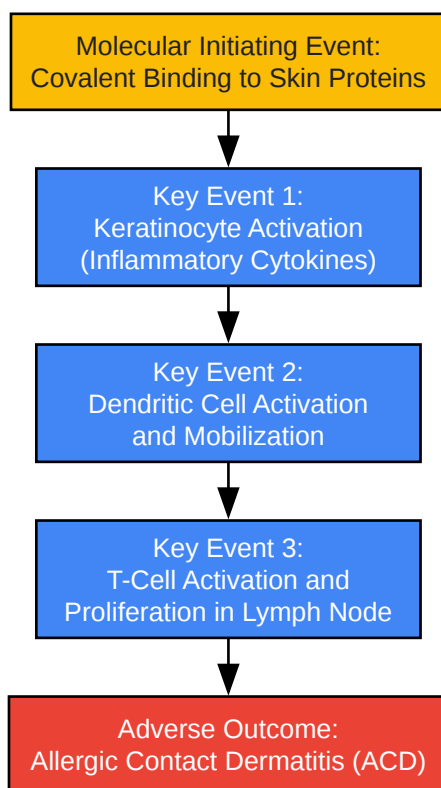
Signaling Pathways and Experimental Workflows

The following diagrams illustrate key biological pathways and experimental workflows relevant to the assessment of **benzyl isovalerate**.



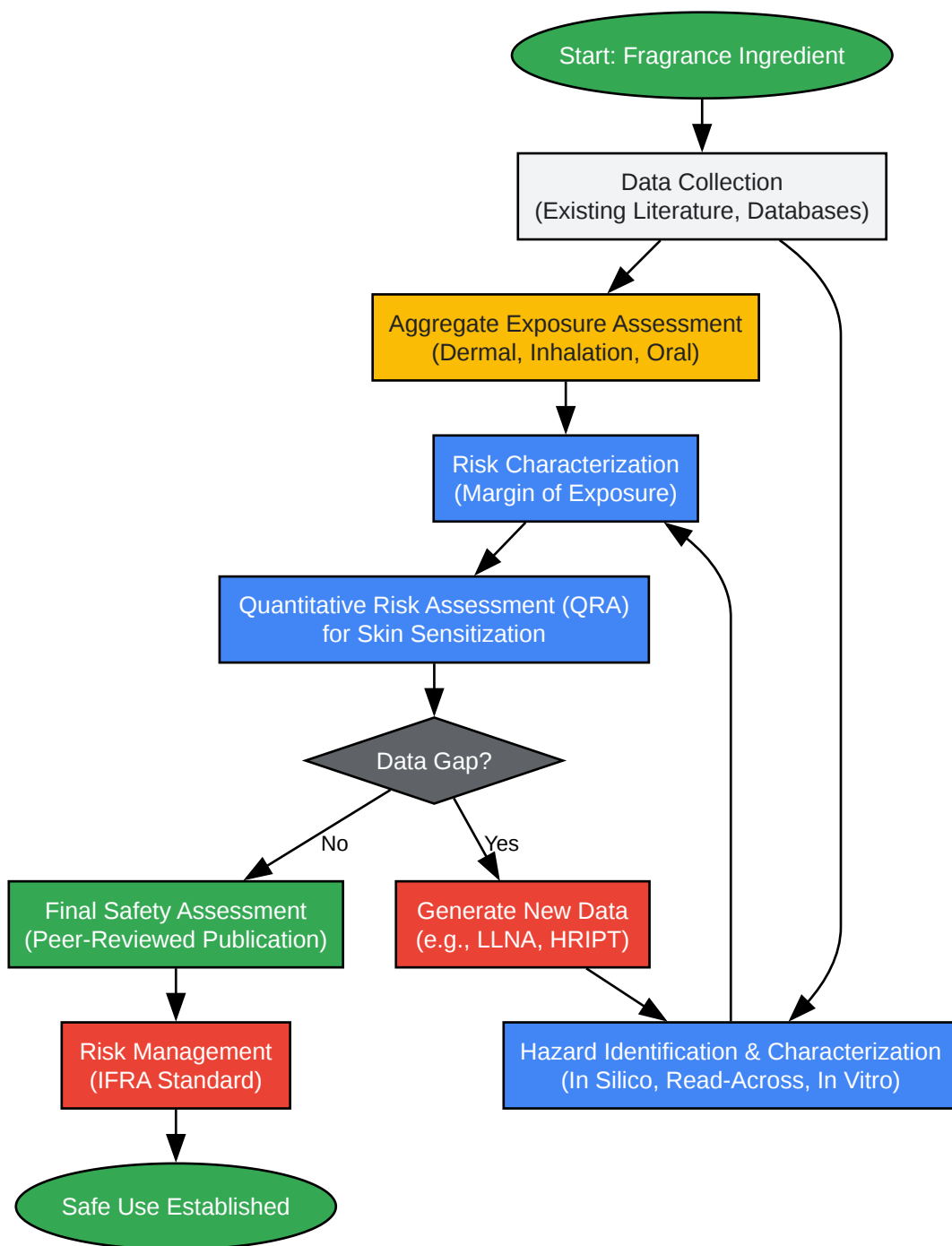
[Click to download full resolution via product page](#)

Caption: Olfactory Signal Transduction Pathway.



[Click to download full resolution via product page](#)

Caption: Skin Sensitization Adverse Outcome Pathway (AOP).



[Click to download full resolution via product page](#)

Caption: RIFM Fragrance Ingredient Safety Assessment Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. iladdie.wordpress.com [iladdie.wordpress.com]
- 3. fraterworks.com [fraterworks.com]
- 4. glooshi.com [glooshi.com]
- 5. Benzyl isovalerate | C₁₂H₁₆O₂ | CID 7651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. BENZYL ISOVALERATE, Natural | Aurochemicals [aurochemicals.com]
- 7. benzyl isovalerate, 103-38-8 [thegoodscentscompany.com]
- 8. Enhanced GC–O workflows for detailed sensory evaluation [sepsolve.com]
- 9. sicherheitsbewerter.info [sicherheitsbewerter.info]
- 10. Gas Chromatography Analysis with Olfactometric Detection (GC-O) as a Useful Methodology for Chemical Characterization of Odorous Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Benzyl Isovalerate as a Fragrance Ingredient]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091237#use-of-benzyl-isovalerate-as-a-fragrance-ingredient-in-formulations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com